

Commercial suppliers of (3-Carbamoyl-5-chlorophenyl)boronic acid

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Compound of Interest

Compound Name: (3-Carbamoyl-5-chlorophenyl)boronic acid

Cat. No.: B1371558

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An In-Depth Technical Guide to Commercial Suppliers of (3-Carbamoyl-5-chlorophenyl)boronic acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

(3-Carbamoyl-5-chlorophenyl)boronic acid is a specialized organic compound that serves as a critical building block in modern medicinal chemistry and drug discovery. Its unique structure, featuring a boronic acid group, a carbamoyl moiety, and a chlorine atom on a phenyl ring, makes it a valuable reagent for the synthesis of complex molecules, particularly through Suzuki-Miyaura cross-coupling reactions. This guide provides an in-depth overview of the commercial suppliers of this important compound, along with technical insights into its properties, handling, and applications.

Chemical Structure and Properties

(3-Carbamoyl-5-chlorophenyl)boronic acid, with the CAS number 913835-75-3, is characterized by the following chemical structure:

Figure 1: Chemical structure of **(3-Carbamoyl-5-chlorophenyl)boronic acid**.

Key Chemical Properties:

- Molecular Formula: $C_7H_7BClNO_3$
- Molecular Weight: 200.40 g/mol
- Appearance: Typically a white to off-white powder.
- Solubility: Soluble in organic solvents such as methanol, ethanol, and DMSO.

Commercial Availability and Supplier Comparison

A number of chemical suppliers offer **(3-Carbamoyl-5-chlorophenyl)boronic acid**, with variations in purity, available quantities, and pricing. The following table provides a comparative overview of some of the key commercial sources.

Supplier	Catalog Number	Purity	Available Quantities
BLD Pharm	BD108492	95%	1g, 5g, 25g
PharmaBlock	PB03197	98%	1g, 5g, 10g, 25g
Combi-Blocks	OR-8813	>97%	250mg, 1g, 5g
AstaTech	63635	97%	1g, 5g, 10g
Anichem	AN-15822	97%	1g, 5g, 25g

Quality Control and Specification Analysis

When sourcing **(3-Carbamoyl-5-chlorophenyl)boronic acid** for research and development, particularly for applications in drug discovery, stringent quality control is paramount. The purity of the starting material can significantly impact the yield and purity of the final product.

Key Analytical Techniques for Quality Control:

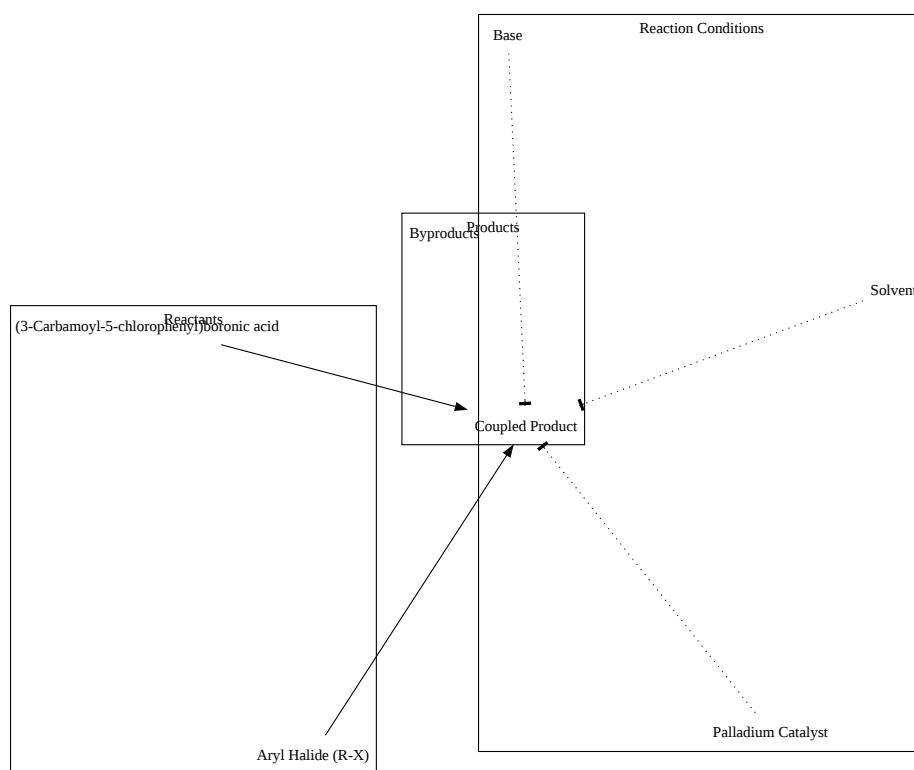
- Nuclear Magnetic Resonance (NMR) Spectroscopy (1H and ^{13}C): To confirm the chemical structure and identify any organic impurities.

- Liquid Chromatography-Mass Spectrometry (LC-MS): To determine the purity and identify any trace impurities.
- Melting Point Analysis: As an indicator of purity.

It is recommended to request a Certificate of Analysis (CoA) from the supplier, which should provide detailed information on the analytical methods used and the specific batch results.

Applications in Organic Synthesis

The primary application of **(3-Carbamoyl-5-chlorophenyl)boronic acid** is as a building block in Suzuki-Miyaura cross-coupling reactions. This versatile reaction allows for the formation of carbon-carbon bonds, enabling the synthesis of complex biaryl and substituted aromatic compounds, which are common motifs in pharmacologically active molecules.



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